

Spectroscopic data (NMR, IR, MS) of Cyclopentanecarbothioamide

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Compound of Interest

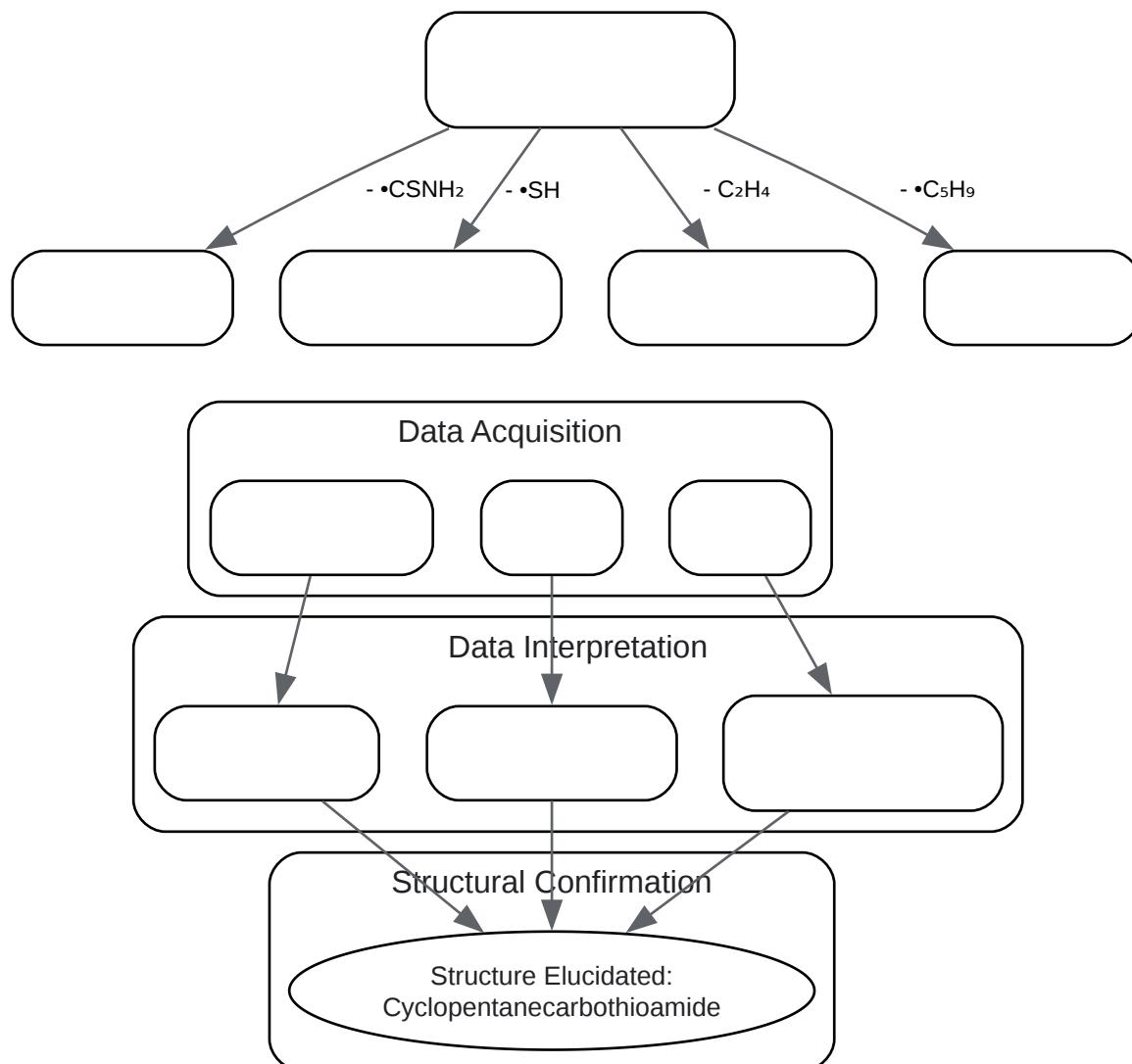
Compound Name: Cyclopentanecarbothioamide

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Introduction to Cyclopentanecarbothioamide

Cyclopentanecarbothioamide is an organic compound featuring a cyclopentane ring attached to a primary thioamide functional group. Thioamides are important structural motifs in medicinal chemistry and are known isosteres of amides, offering altered physicochemical properties such as improved metabolic stability and receptor binding affinity. Accurate structural elucidation is paramount in the synthesis and application of such novel compounds, and a multi-technique spectroscopic approach is the cornerstone of this process. This guide will detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Cyclopentanecarbothioamide**.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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